

A Comparative Analysis of N-Methyl-p-(o-tolylazo)aniline and Its Isomers

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Compound of Interest

Compound Name: *N-Methyl-p-(o-tolylazo)aniline*

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In the landscape of chemical research and drug development, a thorough understanding of isomeric differences is paramount to predicting biological activity and ensuring safety. This guide provides a comparative study of **N-Methyl-p-(o-tolylazo)aniline** and its positional isomers: N-Methyl-p-(m-tolylazo)aniline and N-Methyl-p-(p-tolylazo)aniline. These compounds belong to the azo dye family, a class of molecules with wide-ranging applications and significant biological implications.

Physicochemical Properties

While specific experimental data for the individual isomers of N-Methyl-p-(tolylazo)aniline are not readily available in public literature, a comparative analysis can be initiated by examining the properties of their parent molecules, N-Methylaniline and the toluidine isomers (o-, m-, and p-toluidine). This foundational data provides insights into the expected physicochemical characteristics of the final azo compounds.

Property	N-Methylaniline	o-Toluidine	m-Toluidine	p-Toluidine
Molecular Formula	C ₇ H ₉ N	C ₇ H ₉ N	C ₇ H ₉ N	C ₇ H ₉ N
Molecular Weight	107.15 g/mol [1] [2]	107.17 g/mol	107.17 g/mol	107.17 g/mol
Appearance	Colorless to brown viscous liquid[1]	Viscous liquid	Viscous liquid	Flaky solid
Melting Point	-57 °C[3]	-23 °C	-30 °C	43 °C
Boiling Point	196 °C[3]	199–200 °C	203–204 °C	200 °C
Solubility in Water	Slightly soluble[3]	Poorly soluble	Poorly soluble	Poorly soluble

Synthesis of N-Methyl-p-(tolylazo)aniline Isomers

The synthesis of N-Methyl-p-(o/m/p-tolylazo)aniline typically involves a two-step diazotization and coupling reaction.

Experimental Protocol:

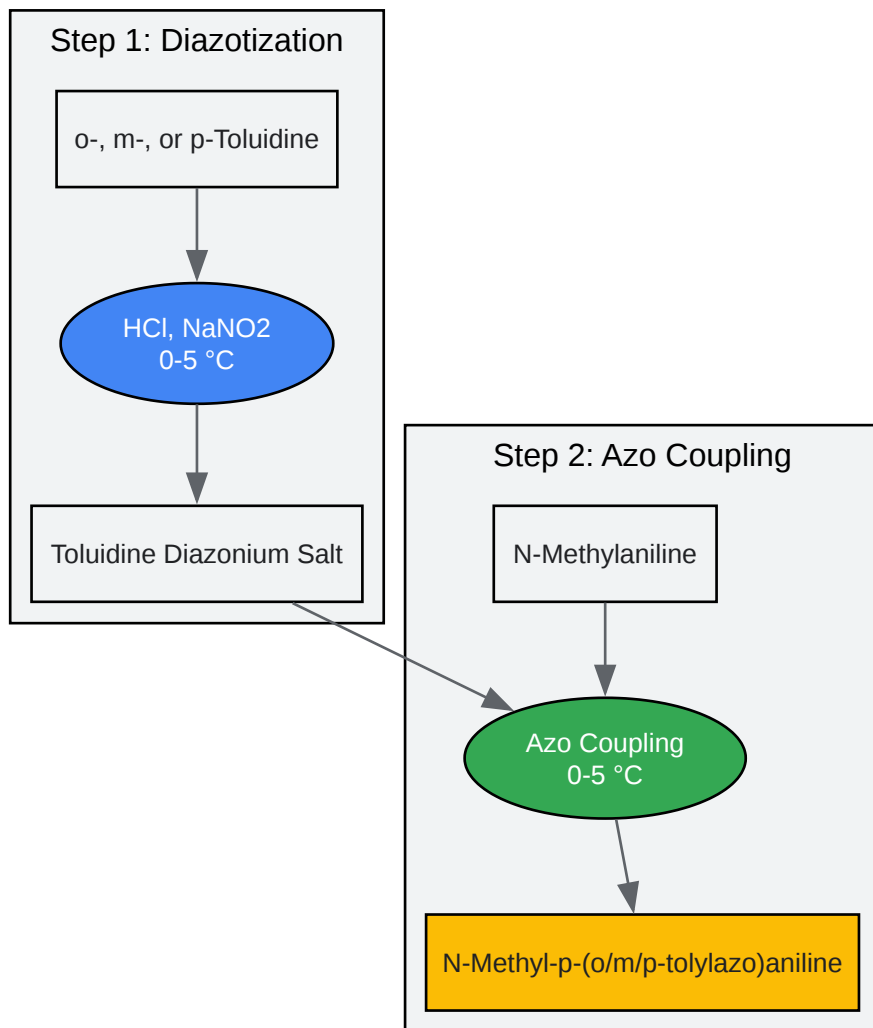
Step 1: Diazotization of Toluidine Isomers

- Dissolve the respective toluidine isomer (o-, m-, or p-toluidine) in an aqueous solution of a strong acid, typically hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite (NaNO₂) to the toluidine solution. The temperature should be strictly maintained below 5 °C to prevent the decomposition of the diazonium salt.
- The completion of the diazotization reaction can be tested using starch-iodide paper, where the presence of excess nitrous acid will turn the paper blue.

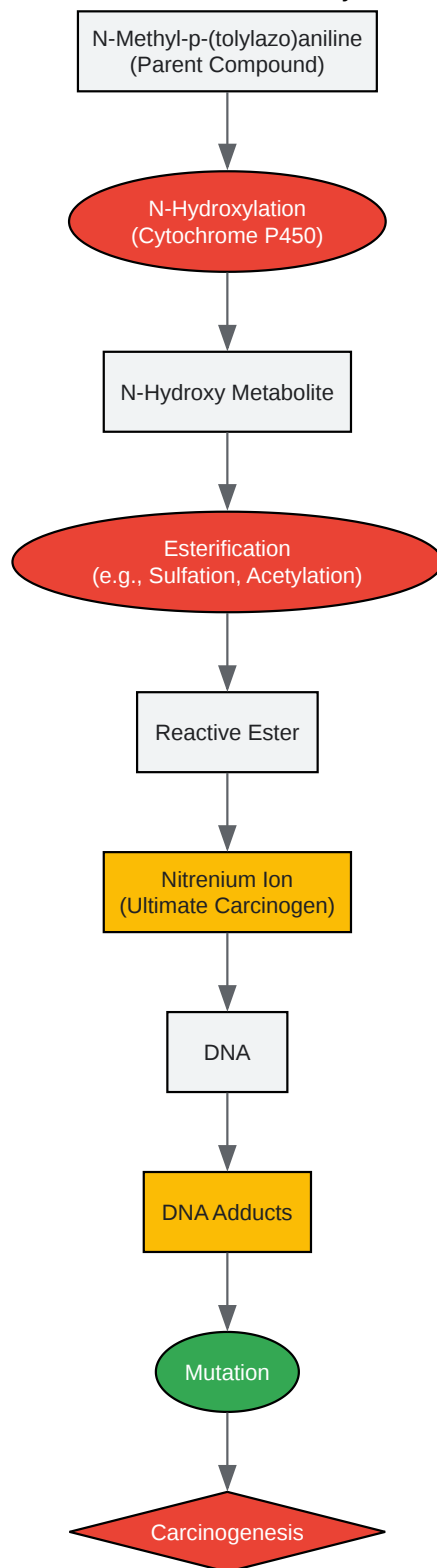
Step 2: Azo Coupling with N-Methylaniline

- Dissolve N-Methylaniline in a suitable solvent, such as ethanol or acetic acid.
- Cool the N-Methylaniline solution in an ice bath.
- Slowly add the freshly prepared, cold diazonium salt solution from Step 1 to the N-Methylaniline solution with constant stirring.
- Maintain the temperature of the reaction mixture at 0-5 °C.
- The coupling reaction results in the formation of the corresponding N-Methyl-p-(tolylazo)aniline isomer, which will precipitate out of the solution.
- The colored product can then be isolated by filtration, washed with cold water, and purified by recrystallization.

General Synthesis of N-Methyl-p-(tolylazo)aniline Isomers



Postulated Metabolic Activation Pathway of Aminoazo Dyes

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- To cite this document: BenchChem. [A Comparative Analysis of N-Methyl-p-(o-tolylazo)aniline and Its Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090830#comparative-study-of-n-methyl-p-o-tolylazo-aniline-and-its-isomers]

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